

An In-depth Technical Guide to Barium Hexafluorosilicate (CAS: 17125-80-3)

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Compound of Interest

Compound Name: *Barium hexafluorosilicate*

Cat. No.: *B101912*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium hexafluorosilicate (BaSiF_6), with CAS number 17125-80-3, is an inorganic compound composed of a barium cation and a hexafluorosilicate anion.^[1] It typically presents as a white crystalline solid.^[1] This compound is recognized for its high stability and low solubility in water.^[1] **Barium hexafluorosilicate** has applications in various industrial and scientific fields, including the production of specialty glasses and ceramics, as a precursor for other barium-containing materials, and historically as a pesticide.^{[1][2][3]} For professionals in research and drug development, understanding its physicochemical properties, synthesis, and biological interactions is crucial for both material science applications and for assessing its toxicological profile.

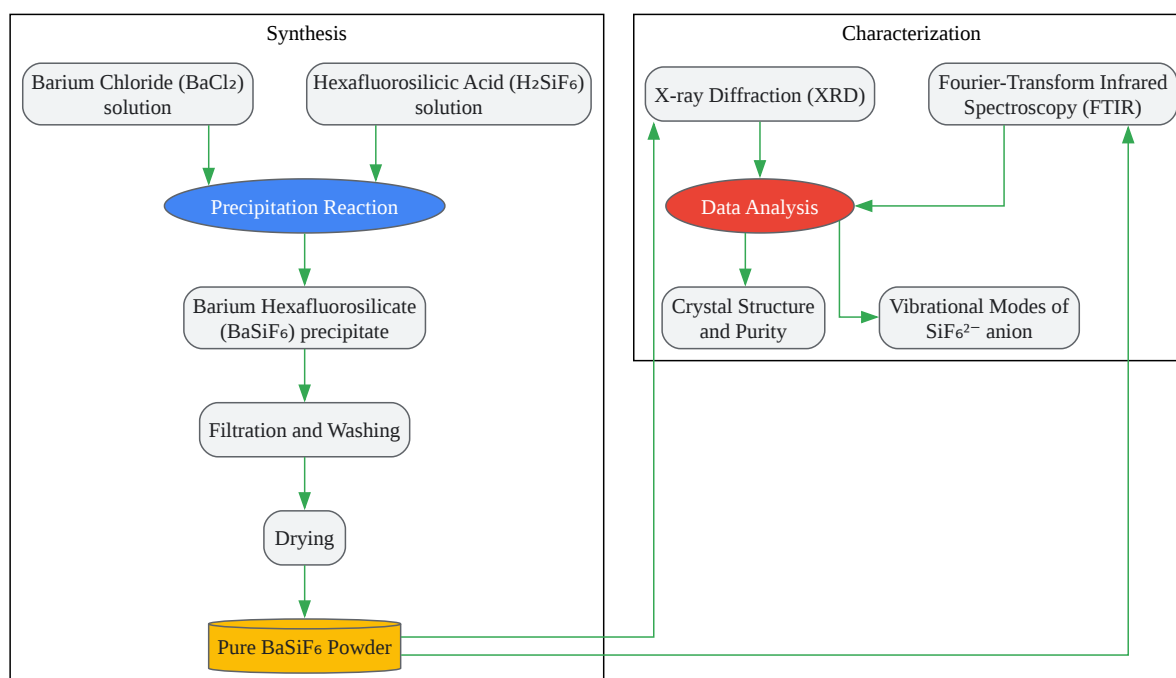
Physicochemical Properties

A summary of the key physicochemical properties of **Barium Hexafluorosilicate** is presented in the table below.

Property	Value	Reference
CAS Number	17125-80-3	[3] [4]
Molecular Formula	BaSiF ₆	[3] [5]
Molecular Weight	279.40 g/mol	[3] [6]
Appearance	White crystalline powder/solid	[1] [2] [3]
Density	4.279 g/cm ³	[3]
Solubility in Water	Poorly soluble	[3]
0.0235 g/100 mL at 25 °C	[6]	
Decomposition Temperature	300 °C	[7]
Crystal Structure	Orthorhombic	[7]

Synthesis and Characterization

The primary synthesis route for **barium hexafluorosilicate** is through a precipitation reaction. A general workflow for its synthesis and subsequent characterization is outlined below.



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A generalized workflow for the synthesis and characterization of **Barium Hexafluorosilicate**.

Experimental Protocol for Synthesis

The most common laboratory-scale synthesis of **barium hexafluorosilicate** involves the reaction of an aqueous solution of a soluble barium salt, such as barium chloride (BaCl_2), with hexafluorosilicic acid (H_2SiF_6).^[3]

Materials:

- Barium chloride (BaCl_2)
- Hexafluorosilicic acid (H_2SiF_6)
- Distilled water
- Filter paper
- Beakers
- Stirring rod
- Drying oven

Procedure:

- Prepare an aqueous solution of barium chloride by dissolving a stoichiometric amount of BaCl_2 in distilled water.
- In a separate beaker, dilute the hexafluorosilicic acid with distilled water.
- Slowly add the hexafluorosilicic acid solution to the barium chloride solution while continuously stirring. A white precipitate of **barium hexafluorosilicate** will form immediately due to its low solubility. The reaction is as follows: $\text{BaCl}_2 (\text{aq}) + \text{H}_2\text{SiF}_6 (\text{aq}) \rightarrow \text{BaSiF}_6 (\text{s}) + 2\text{HCl} (\text{aq})$ [3]
- Continue stirring for a predetermined period to ensure the completion of the reaction.
- Separate the precipitate from the solution by vacuum filtration using appropriate filter paper.
- Wash the collected precipitate several times with distilled water to remove any unreacted starting materials and the hydrochloric acid byproduct.
- Dry the purified precipitate in a drying oven at a controlled temperature (e.g., 100-120 °C) until a constant weight is achieved. The final product is a fine, white powder of **barium hexafluorosilicate**.

An alternative "dry method" has also been patented, which involves reacting ammonium fluorosilicate with barium carbonate or barium hydroxide at elevated temperatures (100-300 °C).[8]

Experimental Protocols for Characterization

XRD is a fundamental technique to confirm the crystalline phase and purity of the synthesized **barium hexafluorosilicate**.

Methodology:

- **Sample Preparation:** A small amount of the dried **barium hexafluorosilicate** powder is finely ground using an agate mortar and pestle to ensure a random orientation of the crystallites. The powder is then mounted onto a sample holder, ensuring a flat and smooth surface.
- **Instrumentation:** A powder X-ray diffractometer with a Cu K α radiation source is typically used.
- **Data Collection:** The XRD pattern is recorded over a 2θ range, for instance, from 10° to 80°, with a step size and scan speed optimized for good resolution and signal-to-noise ratio.
- **Data Analysis:** The obtained diffraction pattern is compared with standard reference patterns from databases such as the Joint Committee on Powder Diffraction Standards (JCPDS) to confirm the identity and purity of the **barium hexafluorosilicate**. The crystal structure can be determined to be orthorhombic.[7]

FTIR spectroscopy is employed to identify the functional groups present in the compound, specifically the vibrational modes of the hexafluorosilicate anion (SiF_6^{2-}).

Methodology:

- **Sample Preparation:** The KBr pellet method is commonly used for solid samples. A small amount of the **barium hexafluorosilicate** powder (typically 1-2 mg) is mixed with approximately 200 mg of dry potassium bromide (KBr) powder. The mixture is thoroughly ground to a fine powder and then pressed into a thin, transparent pellet using a hydraulic press.

- **Instrumentation:** An FTIR spectrometer is used for the analysis.
- **Data Collection:** A background spectrum of a pure KBr pellet is first collected. Then, the spectrum of the sample pellet is recorded, typically in the range of 4000 to 400 cm^{-1} .
- **Data Analysis:** The resulting spectrum is analyzed for characteristic absorption bands. The presence of strong absorption bands corresponding to the stretching and bending vibrations of the Si-F bonds in the SiF_6^{2-} anion confirms the composition of the product.

Applications

Barium hexafluorosilicate has several industrial and scientific applications:

- **Ceramics and Glass Manufacturing:** It is used in the production of specialty glasses and ceramics, where it can act as a flux and opacifier.[\[1\]](#)
- **Precursor for Silicon Tetrafluoride:** It serves as a source material for the preparation of silicon tetrafluoride (SiF_4).[\[2\]](#)
- **Pesticide:** Historically, it has been used as an insecticide.[\[2\]](#)[\[3\]](#)
- **Chemical Reagent:** In laboratory settings, it is used as a source of barium and hexafluorosilicate ions for various chemical reactions.[\[3\]](#)
- **Ammonium Bifluoride Preparation:** It is also useful in the preparation of ammonium bifluoride.[\[2\]](#)[\[9\]](#)

Toxicology and Biological Interactions

Barium hexafluorosilicate is classified as harmful if swallowed or inhaled.[\[6\]](#) The toxicity of the compound is attributed to both the barium cation (Ba^{2+}) and the hexafluorosilicate anion (SiF_6^{2-}).

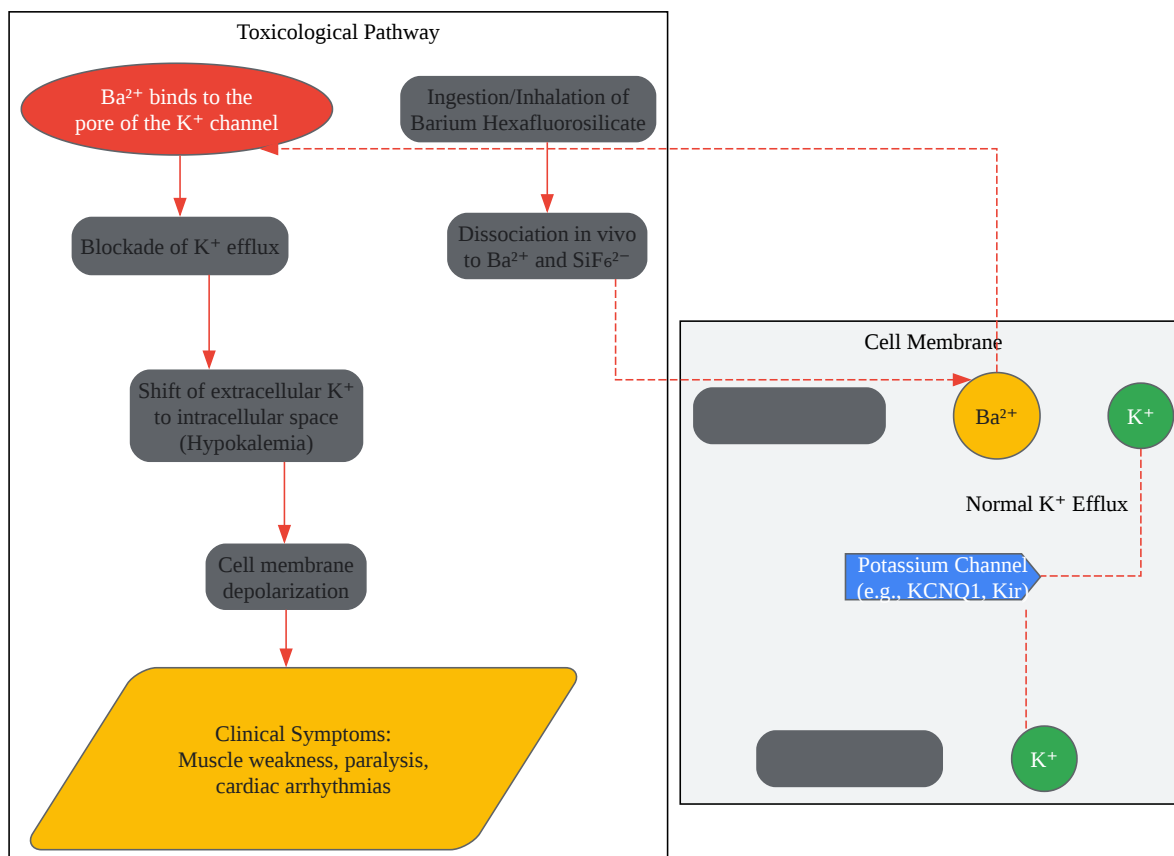
Toxicity Data

Parameter	Value	Species	Route	Reference
LD50	175 mg/kg	Rat	Oral	[10]
GHS Hazard Statements	H302: Harmful if swallowed	-	-	[6]
H332: Harmful if inhaled	-	-	[6]	

Mechanism of Toxicity: Barium Ion Interaction with Potassium Channels

The primary mechanism of acute toxicity for soluble barium compounds is the blockade of potassium channels.[6] Barium ions (Ba^{2+}) are known to be potent antagonists of potassium channels, which are crucial for maintaining the resting membrane potential of excitable cells such as neurons and muscle cells.

The interaction of barium ions with potassium channels can be visualized as a multi-step process:



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Toxicological pathway of Barium ions leading to potassium channel blockade and subsequent clinical symptoms.

This blockade of potassium efflux leads to a shift of potassium from the extracellular to the intracellular space, resulting in hypokalemia (low blood potassium).[6] The reduced potassium permeability of the cell membrane causes depolarization, leading to increased excitability of muscle cells, which can manifest as muscle weakness, paralysis, and cardiac arrhythmias.[11]

Hexafluorosilicate Ion Toxicity

The hexafluorosilicate anion (SiF_6^{2-}) can also contribute to the overall toxicity. In aqueous environments, it can hydrolyze to release fluoride ions (F^-).[12][13] Fluoride ions are known to interfere with calcium metabolism, which can lead to cardiac disorders. Furthermore, long-term exposure to fluorides can affect bone health, potentially leading to fluorosis.

Safety and Handling

Given its toxicity, **barium hexafluorosilicate** must be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. In case of dust formation, use a particulate filter respirator.[14]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[14]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[15]
- First Aid: In case of ingestion, seek immediate medical attention. For skin contact, wash immediately with plenty of water.[14]

Conclusion

Barium hexafluorosilicate is a versatile inorganic compound with important applications in materials science. However, its significant toxicity necessitates careful handling and a thorough understanding of its biological effects. For researchers and drug development professionals, the primary toxicological concern arises from the barium ion's ability to block potassium channels, a mechanism that can inform the assessment of potential risks associated with barium-containing compounds. Further research into the specific interactions of the

hexafluorosilicate anion within biological systems could provide a more complete toxicological profile.

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